

4'-Aminooctanophenone chemical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4'-Aminooctanophenone

CAS No.: 63884-78-6

Cat. No.: B1215662

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An In-Depth Technical Guide to the Chemical Properties and Applications of **4'-Aminooctanophenone**

Foreword

As Senior Application Scientists, we bridge the gap between theoretical chemistry and practical application. This guide is crafted for fellow researchers, chemists, and drug development professionals who require a comprehensive understanding of **4'-Aminooctanophenone**. We move beyond simple data recitation to explore the causality behind its properties and the logic informing its use in experimental settings. This document is designed to be a functional tool, providing not only validated data but also the procedural and theoretical framework necessary for its effective utilization in research and development.

Molecular Identity and Physicochemical Characteristics

4'-Aminooctanophenone, also known as 1-(4-aminophenyl)octan-1-one, is an aromatic ketone featuring a C8 alkyl chain and a primary amine on the phenyl ring.^[1] This bifunctional nature—a nucleophilic amino group and an electrophilic carbonyl center—is the cornerstone of its chemical reactivity and utility as a building block in organic synthesis.

The molecule's structure dictates its physical properties. The long octanoyl chain imparts significant lipophilicity, while the amino group provides a site for hydrogen bonding, influencing its solubility and crystalline structure.

Core Identifiers

Identifier	Value	Source
IUPAC Name	1-(4-aminophenyl)octan-1-one	PubChem[1]
CAS Number	63884-78-6	TCI[2], PubChem[1]
Molecular Formula	C ₁₄ H ₂₁ NO	PubChem[1]
Synonyms	4-n-Octanoylaniline, p-Aminocaprylophenone	TCI[3], PubChem[1]

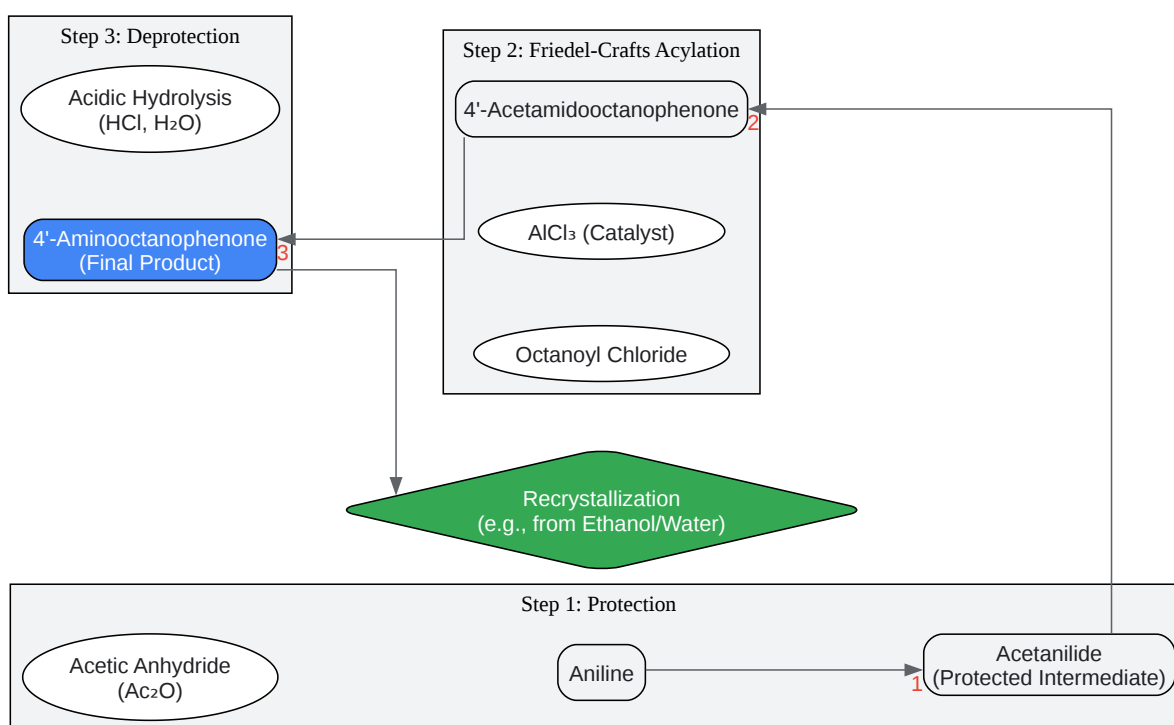
Physicochemical Data

Property	Value	Source
Molecular Weight	219.32 g/mol	PubChem[1]
Appearance	White to light yellow powder/crystal	TCI[2][3]
Melting Point	102.0 to 108.0 °C	TCI[2][3]
Solubility	Soluble in Methanol	TCI[2][3]
Topological Polar Surface Area	43.1 Å ²	PubChem[1]
XLogP3-AA	3.9	PubChem[1]

Rationale: The melting point range of 102-108°C is indicative of a crystalline solid with a moderate degree of purity.[2][3] The high XLogP3-AA value confirms the molecule's lipophilic character, suggesting good solubility in nonpolar organic solvents and limited solubility in water, a critical consideration for reaction and purification solvent selection.

Synthesis and Purification Workflow

While several synthetic routes exist for aminophenones, a common and reliable laboratory-scale approach involves the Friedel-Crafts acylation of a protected aniline, followed by deprotection. This strategy is favored because direct acylation of aniline can lead to N-acylation as a major side product.



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Fig 1: A three-step synthesis workflow for 4'-Aminooctanophenone.

Experimental Protocol: Synthesis

Objective: To synthesize **4'-Aminooctanophenone** from aniline via a protected intermediate.

Pillar of Trustworthiness: This protocol incorporates in-process checks (TLC) and a definitive purification step (recrystallization) to ensure both reaction completion and final product purity, making it a self-validating system.

Step 1: Protection of Aniline

- In a 250 mL round-bottom flask, dissolve aniline (1.0 eq) in glacial acetic acid.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add acetic anhydride (1.1 eq) dropwise while stirring.
- After the addition is complete, allow the mixture to warm to room temperature and stir for 1 hour.
- Pour the reaction mixture into ice-cold water to precipitate the acetanilide.
- Collect the white solid by vacuum filtration, wash with cold water, and dry. Confirm identity via melting point.

Step 2: Friedel-Crafts Acylation

- To a flame-dried 500 mL flask under an inert atmosphere (N₂ or Ar), add anhydrous aluminum chloride (AlCl₃, 2.5 eq) and a dry, non-polar solvent like dichloromethane (DCM).
- Cool the suspension to 0 °C in an ice bath.
- Slowly add octanoyl chloride (1.0 eq) to the suspension.
- Add the dried acetanilide from Step 1 portion-wise, maintaining the temperature below 10 °C.
- After addition, allow the reaction to stir at room temperature. Monitor progress by TLC until the starting material is consumed.
- Carefully quench the reaction by slowly pouring it over crushed ice and concentrated HCl.

- Separate the organic layer, and extract the aqueous layer with DCM. Combine organic layers, wash with brine, dry over anhydrous Na_2SO_4 , and evaporate the solvent to yield crude 4'-acetamidooctanophenone.

Step 3: Deprotection

- Reflux the crude product from Step 2 in a mixture of ethanol and aqueous HCl (e.g., 5 M) for 4-6 hours.
- Cool the reaction mixture and neutralize with a base (e.g., NaOH solution) until basic (pH > 8) to precipitate the free amine.
- Collect the crude **4'-Aminooctanophenone** by vacuum filtration.

Experimental Protocol: Purification

Objective: To purify the crude product by recrystallization.

- Dissolve the crude solid in a minimum amount of hot methanol or ethanol.
- If the solution is colored, activated charcoal can be added and the solution filtered hot.
- Slowly add hot water to the alcoholic solution until it becomes slightly turbid (cloudy).
- Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration and wash with a small amount of cold ethanol/water mixture.
- Dry the crystals under vacuum. Assess purity by melting point determination and spectroscopic analysis.

Spectroscopic and Structural Characterization

Spectroscopic analysis is essential for unambiguous structure confirmation. The data presented below are based on established principles of spectroscopy and analysis of analogous structures like 4'-aminoacetophenone.^[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the carbon-hydrogen framework.

Nucleus	Expected Chemical Shift (δ , ppm)	Multiplicity	Rationale & Key Features
^1H NMR	~7.8-7.9	Doublet	Protons on the aromatic ring ortho to the carbonyl group, deshielded by the C=O.
~6.6-6.7	Doublet	Protons on the aromatic ring ortho to the amino group, shielded by the electron-donating -NH ₂ .	
~4.1-4.3	Broad Singlet	Protons of the -NH ₂ group. The chemical shift is variable and depends on solvent and concentration.	
~2.8-2.9	Triplet	Methylene (-CH ₂ -) protons alpha to the carbonyl group.	
~1.6-1.7	Multiplet	Methylene (-CH ₂ -) protons beta to the carbonyl group.	
~1.2-1.4	Multiplet	Bulk methylene (-CH ₂ -) protons of the alkyl chain.	
~0.8-0.9	Triplet	Terminal methyl (-CH ₃) protons of the alkyl chain.	
^{13}C NMR	~198-200	Singlet	Carbonyl carbon (C=O).

~150-152	Singlet	Aromatic carbon attached to the amino group.
~130-132	Singlet	Aromatic carbons ortho to the carbonyl group.
~127-129	Singlet	Aromatic carbon attached to the carbonyl group.
~113-115	Singlet	Aromatic carbons ortho to the amino group.
~38-40	Singlet	Methylene carbon alpha to the carbonyl.
~22-32	Multiple Singlets	Other alkyl chain carbons.
~14	Singlet	Terminal methyl carbon.

Source: Predicted values based on standard chemical shift tables and data for similar compounds.[\[4\]](#)[\[5\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule.

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group
3300-3500	Medium, Doublet	N-H Stretch	Primary Amine (-NH ₂)
3000-3100	Medium-Weak	Aromatic C-H Stretch	Ar-H
2850-2960	Strong	Aliphatic C-H Stretch	-CH ₃ , -CH ₂
1640-1660	Strong, Sharp	C=O Stretch	Aryl Ketone
1590-1620	Medium-Strong	N-H Bend & C=C Stretch	Amine & Aromatic Ring
1500-1520	Medium-Strong	C=C Stretch	Aromatic Ring

Source: Characteristic absorption values from standard IR spectroscopy correlation tables.[\[6\]](#)
[\[7\]](#)

Causality: The carbonyl (C=O) stretch appears at a lower wavenumber (~1650 cm⁻¹) than a typical ketone (~1715 cm⁻¹) due to conjugation with the electron-rich aromatic ring. The amino group donates electron density into the ring via resonance, further lowering the C=O bond order and its stretching frequency. The presence of two distinct bands for the N-H stretch is characteristic of a primary amine, corresponding to symmetric and asymmetric stretching modes.

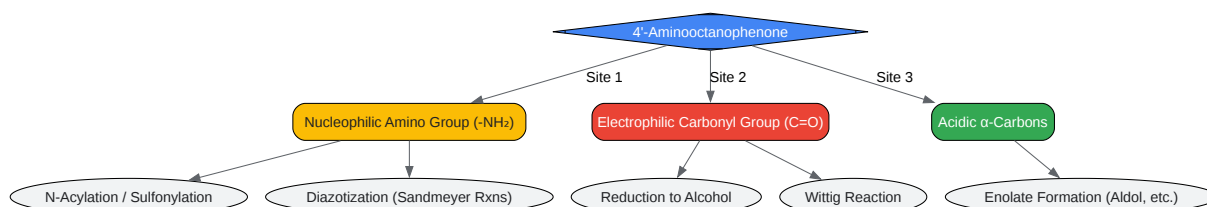
Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) provides the exact mass of the molecule, confirming its elemental composition. Electron impact (EI) ionization would likely show a prominent molecular ion (M⁺) peak and characteristic fragmentation patterns.

- Exact Mass: 219.1623 g/mol for [C₁₄H₂₁NO]⁺.[\[1\]](#)
- Key Fragmentation: The most likely fragmentation pathway is the McLafferty rearrangement, characteristic of ketones with a sufficiently long alkyl chain. Another major fragmentation would be the cleavage of the bond between the carbonyl carbon and the alpha-carbon of the alkyl chain (alpha-cleavage), resulting in a stable acylium ion.

Chemical Reactivity and Potential Applications

The reactivity of **4'-Aminooctanophenone** is governed by its two primary functional groups. Understanding these reactive sites is key to its use as a versatile intermediate.



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Fig 2: Key reactive sites on **4'-Aminooctanophenone** and potential transformations.

- **Reactions at the Amino Group:** The primary amine is a potent nucleophile and a weak base. It readily undergoes acylation, alkylation, and sulfonylation. It can also be converted to a diazonium salt, which is a versatile intermediate for introducing a wide range of functional groups (e.g., -OH, -CN, halogens) via Sandmeyer-type reactions.
- **Reactions at the Carbonyl Group:** The ketone can be reduced to a secondary alcohol using agents like sodium borohydride (NaBH₄). It can also undergo nucleophilic addition reactions, such as the Wittig reaction to form alkenes, or reductive amination to form a secondary amine.
- **Reactions at the α-Carbon:** The methylene protons adjacent to the carbonyl group are weakly acidic and can be removed by a strong base to form an enolate, which can then participate in reactions like aldol condensations.

Applications in Drug Development and Material Science

While specific applications for **4'-Aminooctanophenone** itself are not extensively documented in high-impact literature, its structural motifs are present in molecules of significant interest:

- **Anti-inflammatory Agents:** The aminobenzophenone core is a known scaffold for potent inhibitors of p38 MAP kinase, a key enzyme in the inflammatory response pathway.[8] The long alkyl chain could be explored to enhance membrane permeability or target specific protein pockets.
- **Chalcone Synthesis:** **4'-Aminooctanophenone** can serve as a precursor for synthesizing 4-amino chalcones through condensation with various aldehydes.[9] Chalcones are a class of compounds with a broad spectrum of biological activities, including antimicrobial and anti-inflammatory properties.[9]
- **Nonlinear Optical (NLO) Materials:** Derivatives of aminobenzophenone have been investigated for their NLO properties, which are useful in laser technology and telecommunications.[10]

Safety and Handling

While a specific Safety Data Sheet (SDS) for **4'-Aminooctanophenone** is not widely available, data from the closely related 4'-Aminoacetophenone can be used to establish prudent handling practices.[11][12][13]

- **Hazards:** Likely to be harmful if swallowed (Acute Toxicity, Oral).[11][12] May cause skin and serious eye irritation.[11][13]
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses with side-shields, and a lab coat. Handle in a well-ventilated area or a chemical fume hood.[13]
- **Storage:** Store in a cool, dry place away from strong oxidizing agents.[3][12] Keep the container tightly closed.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.

Conclusion

4'-Aminooctanophenone is a valuable chemical intermediate whose utility is derived from its distinct lipophilic and bifunctional characteristics. Its synthesis is straightforward, and its structure can be definitively confirmed through standard spectroscopic methods. The presence of reactive amino and carbonyl functionalities makes it a versatile starting material for the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science. This guide provides the foundational data and procedural logic necessary for its confident and effective application in a research setting.

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- [To cite this document: BenchChem. \[4'-Aminooctanophenone chemical properties\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1215662/docs#4-aminooctanophenone-chemical-properties\]](#)

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